

Synthesis of Methyl 1-amino-1H-pyrrole-2-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *methyl 1-amino-1H-pyrrole-2-carboxylate*

Cat. No.: *B056676*

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Abstract

Methyl 1-amino-1H-pyrrole-2-carboxylate is a heterocyclic compound of interest in medicinal chemistry and drug development due to its unique structural motifs. This technical guide provides a comprehensive overview of the synthetic strategies relevant to its preparation. While a specific, peer-reviewed synthesis protocol for this exact molecule is not readily available in the current literature, this document outlines the most probable synthetic pathways based on established methods for analogous compounds. Detailed experimental protocols for the synthesis of key precursors and related aminopyrrole esters are provided, along with a discussion of the general methodologies applicable to the synthesis of the title compound. All quantitative data is presented in structured tables, and reaction pathways are illustrated with diagrams.

Introduction

The pyrrole ring is a fundamental scaffold in a vast array of biologically active molecules and natural products. The introduction of an amino group on the nitrogen atom of the pyrrole ring (an N-aminopyrrole) and a carboxylate group at the C2 position creates a multifunctional building block, **methyl 1-amino-1H-pyrrole-2-carboxylate**, with significant potential for the synthesis of novel pharmaceutical agents. This guide explores the synthetic landscape for this

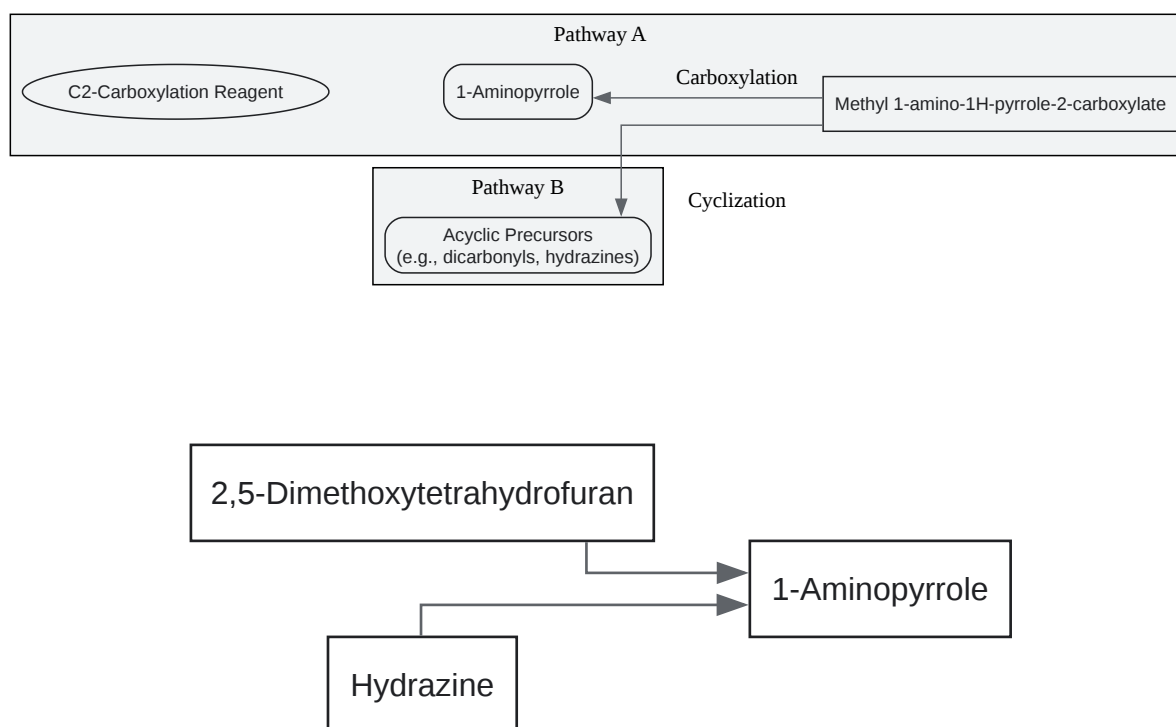
target molecule, drawing on established chemical literature for the synthesis of its core components and analogues.

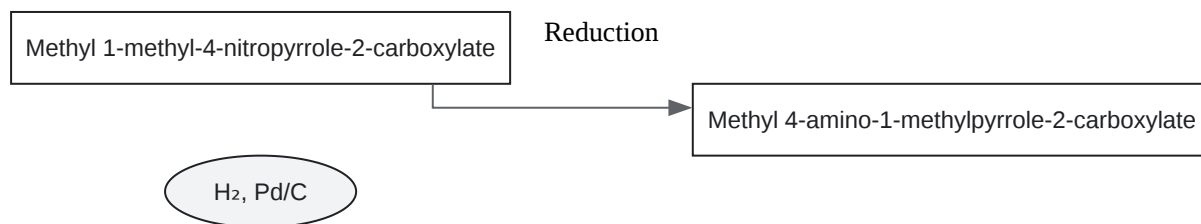
Proposed Synthetic Pathways

Based on the general literature for the synthesis of aminopyrroles and their derivatives, two primary retrosynthetic approaches are considered for **methyl 1-amino-1H-pyrrole-2-carboxylate**.

Pathway A involves the initial formation of the 1-aminopyrrole core, followed by a C2-carboxylation or carboalkoxylation.

Pathway B suggests the construction of the pyrrole ring from precursors that already contain the necessary functional groups.





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